

Cy5-PEG3-TCO: A Comprehensive Technical Guide for Bioorthogonal Labeling

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Compound of Interest

Compound Name: Cy5-PEG3-TCO4

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, specifications, and applications of Cy5-PEG3-TCO, a fluorescent labeling reagent crucial for advanced bioorthogonal chemistry. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development, offering detailed experimental protocols and key data to facilitate its effective use in the laboratory.

Core Chemical Properties and Specifications

Cy5-PEG3-TCO is a specialized chemical compound that integrates a cyanine 5 (Cy5) fluorophore, a tri-unit polyethylene glycol (PEG3) spacer, and a trans-cyclooctene (TCO) moiety. This unique structure enables the highly specific and efficient fluorescent labeling of molecules containing a tetrazine group through a bioorthogonal reaction.

The key quantitative data for Cy5-PEG3-TCO are summarized in the table below for easy reference and comparison.

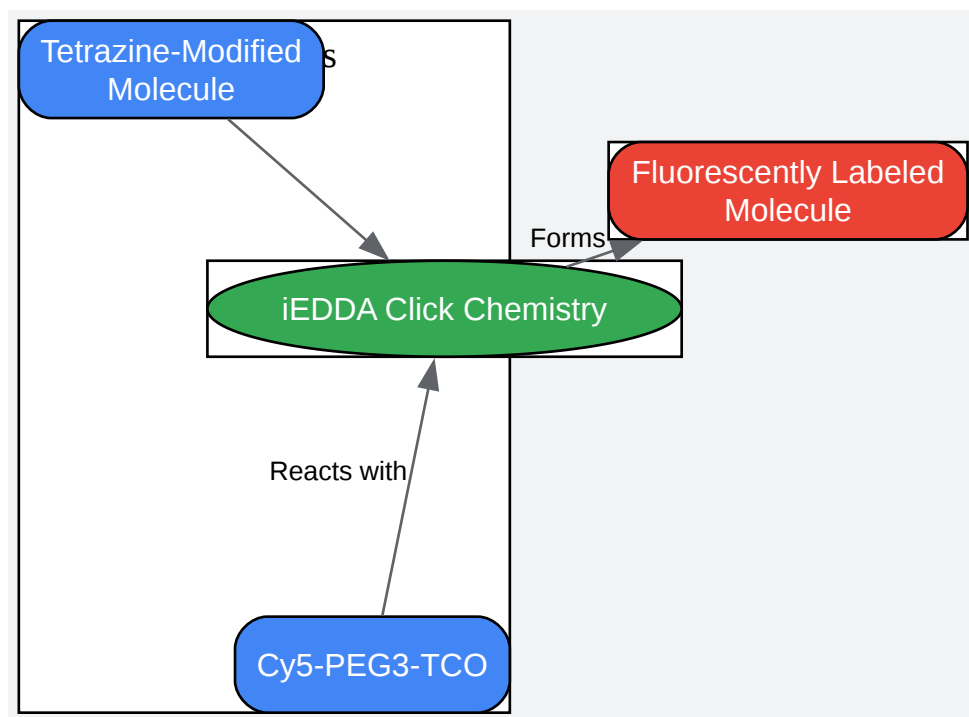
Property	Specification	Reference
Molecular Formula	C ₄₉ H ₆₉ ClN ₄ O ₆	[1]
Molecular Weight	845.55 g/mol	[1]
Appearance	Solid	[2]
Color	Purple to purplish-red	[2]
Purity	Typically >95%	[2]
Solubility	Soluble in DMSO and DMF	
Excitation Wavelength (λ _{ex})	~646 - 651 nm	
Emission Wavelength (λ _{em})	~662 - 670 nm	

The Chemistry of Bioorthogonal Labeling: TCO-Tetrazine Ligation

The functionality of Cy5-PEG3-TCO is centered around the inverse-electron demand Diels-Alder (iEDDA) reaction, a cornerstone of "click chemistry." This bioorthogonal reaction occurs between the trans-cyclooctene (TCO) group of the Cy5-PEG3-TCO molecule and a tetrazine-functionalized target molecule.

The reaction is characterized by its exceptionally fast kinetics and high specificity, proceeding rapidly under mild, physiological conditions without the need for a cytotoxic copper catalyst. This makes it an ideal tool for labeling sensitive biological molecules in complex environments, including live cells. The reaction is irreversible and its progress can often be monitored by the disappearance of the characteristic color of the tetrazine.

The inclusion of a hydrophilic PEG3 spacer in the Cy5-PEG3-TCO structure enhances its solubility in aqueous solutions and reduces steric hindrance, facilitating the labeling of large biomolecules such as proteins and antibodies.



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Core principle of Cy5-PEG3-TCO labeling.

Experimental Protocols

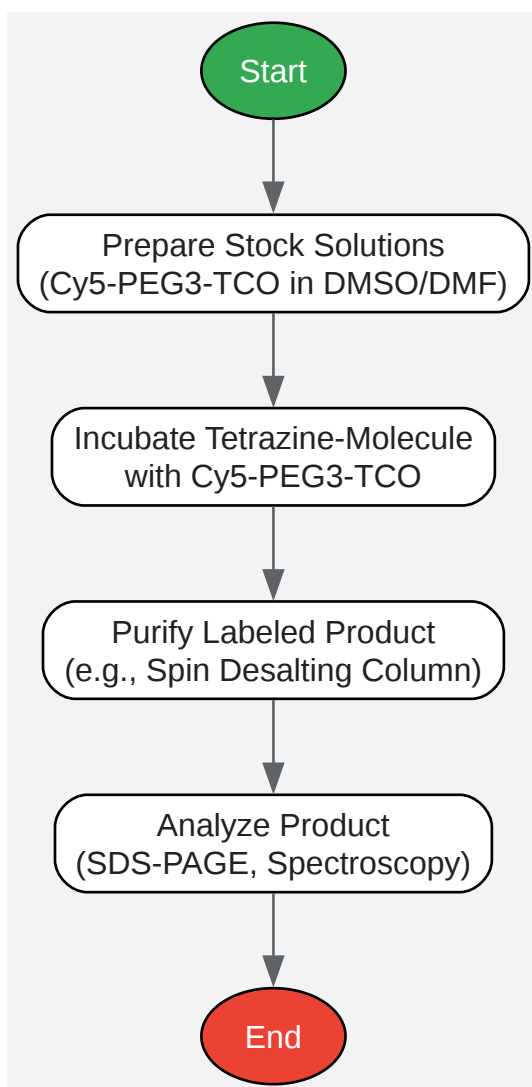
The following section provides a detailed methodology for a typical bioconjugation experiment using Cy5-PEG3-TCO to label a tetrazine-modified protein.

Materials and Reagents

- Tetrazine-modified protein (in an amine-free buffer, e.g., PBS pH 7.4)
- Cy5-PEG3-TCO
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Spin desalting columns for purification

Experimental Workflow

The general workflow for labeling a tetrazine-modified molecule with Cy5-PEG3-TCO is a straightforward process involving reagent preparation, the labeling reaction, and subsequent purification of the final product.



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General experimental workflow for bioconjugation.

Step-by-Step Procedure

- Reagent Preparation:
 - Immediately before use, prepare a stock solution of Cy5-PEG3-TCO in anhydrous DMSO or DMF at a concentration of 1-10 mM.

- Ensure the tetrazine-modified protein is in an appropriate amine-free buffer, such as PBS at pH 7.4. If the buffer contains primary amines (e.g., Tris), a buffer exchange should be performed using a spin desalting column.
- Labeling Reaction:
 - In a microcentrifuge tube, combine the tetrazine-modified protein with the Cy5-PEG3-TCO stock solution. A molar excess of Cy5-PEG3-TCO (typically 1.5 to 5-fold) is recommended to ensure efficient labeling.
 - The final concentration of the organic solvent (DMSO or DMF) should be kept below 10% (v/v) to avoid protein precipitation.
 - Incubate the reaction mixture for 30-60 minutes at room temperature or for 1-2 hours at 4°C, protected from light. The optimal incubation time may vary depending on the specific reactants and their concentrations.
- Purification:
 - Following incubation, remove the unreacted Cy5-PEG3-TCO using a spin desalting column equilibrated with the desired storage buffer (e.g., PBS). This step is crucial to prevent interference from the free dye in downstream applications.
- Analysis and Storage:
 - The success of the labeling reaction can be confirmed by methods such as SDS-PAGE, where a fluorescent band corresponding to the molecular weight of the labeled protein will be visible under appropriate illumination. Spectroscopic analysis can also be used to determine the degree of labeling.
 - Store the purified, fluorescently labeled protein at 4°C, protected from light. For long-term storage, -20°C or -80°C is recommended.

Safety and Handling

According to the Safety Data Sheet, Cy5-PEG3-TCO is not classified as a hazardous substance or mixture. However, as with all laboratory chemicals, it is recommended to handle

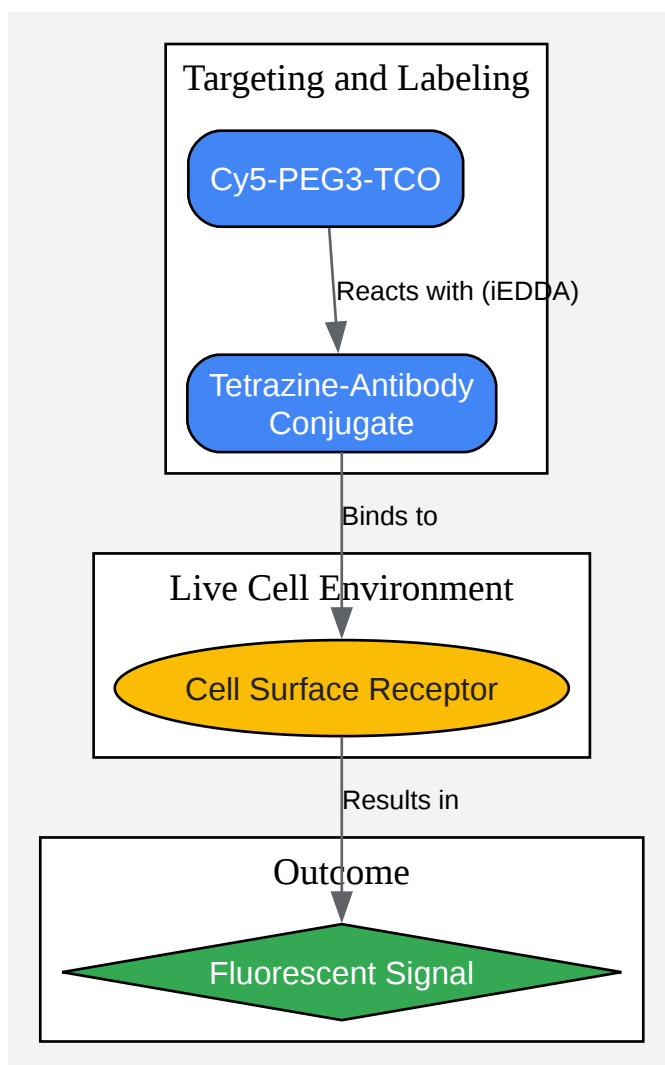
the compound with care, using appropriate personal protective equipment (PPE), including gloves and safety glasses. In case of contact with eyes or skin, rinse thoroughly with water.

Stability and Storage

For optimal performance and to prevent degradation, Cy5-PEG3-TCO should be stored at -20°C in a dry, dark environment. When stored as a solution in an organic solvent, it is recommended to aliquot and store at -80°C to avoid repeated freeze-thaw cycles. TCO compounds are known to have a finite shelf-life and should be used fresh for best results.

Signaling Pathway and Application Visualization

The primary application of Cy5-PEG3-TCO is in a pre-targeting strategy for live-cell imaging. This involves the initial targeting of a cell-surface receptor with a tetrazine-modified antibody, followed by the introduction of the Cy5-PEG3-TCO, which then specifically binds to the tetrazine, allowing for fluorescent visualization of the targeted cells.



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References

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